

In-Depth Technical Guide: D-Alanyl-O-benzyl-L-serine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *D-Alanyl-O-benzyl-L-serine*

Cat. No.: B15403236

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

D-Alanyl-O-benzyl-L-serine is a dipeptide of significant interest in various fields of biochemical and pharmaceutical research. Comprising the unnatural D-alanine amino acid and a protected L-serine derivative, this molecule serves as a valuable building block in synthetic peptide chemistry and as a probe for studying biological systems. The presence of the D-amino acid confers resistance to enzymatic degradation, a desirable property for the development of therapeutic peptides. This guide provides a comprehensive overview of **D-Alanyl-O-benzyl-L-serine**, including its chemical properties, a detailed synthetic protocol, and a discussion of its potential biological significance.

Chemical and Physical Properties

D-Alanyl-O-benzyl-L-serine is a chiral molecule with the chemical formula $C_{13}H_{18}N_2O_4$. A crucial identifier for this compound is its CAS number, which has been registered as 921933-64-4[1].

Property	Value	Reference
CAS Number	921933-64-4	[1]
Molecular Formula	C13H18N2O4	[1]
Molecular Weight	266.29 g/mol	[1]
Canonical SMILES	<chem>CC(C(=O)NC(COC1=CC=CC=C1)C(=O)O)N</chem>	[1]
PubChem CID	71421926	[1]

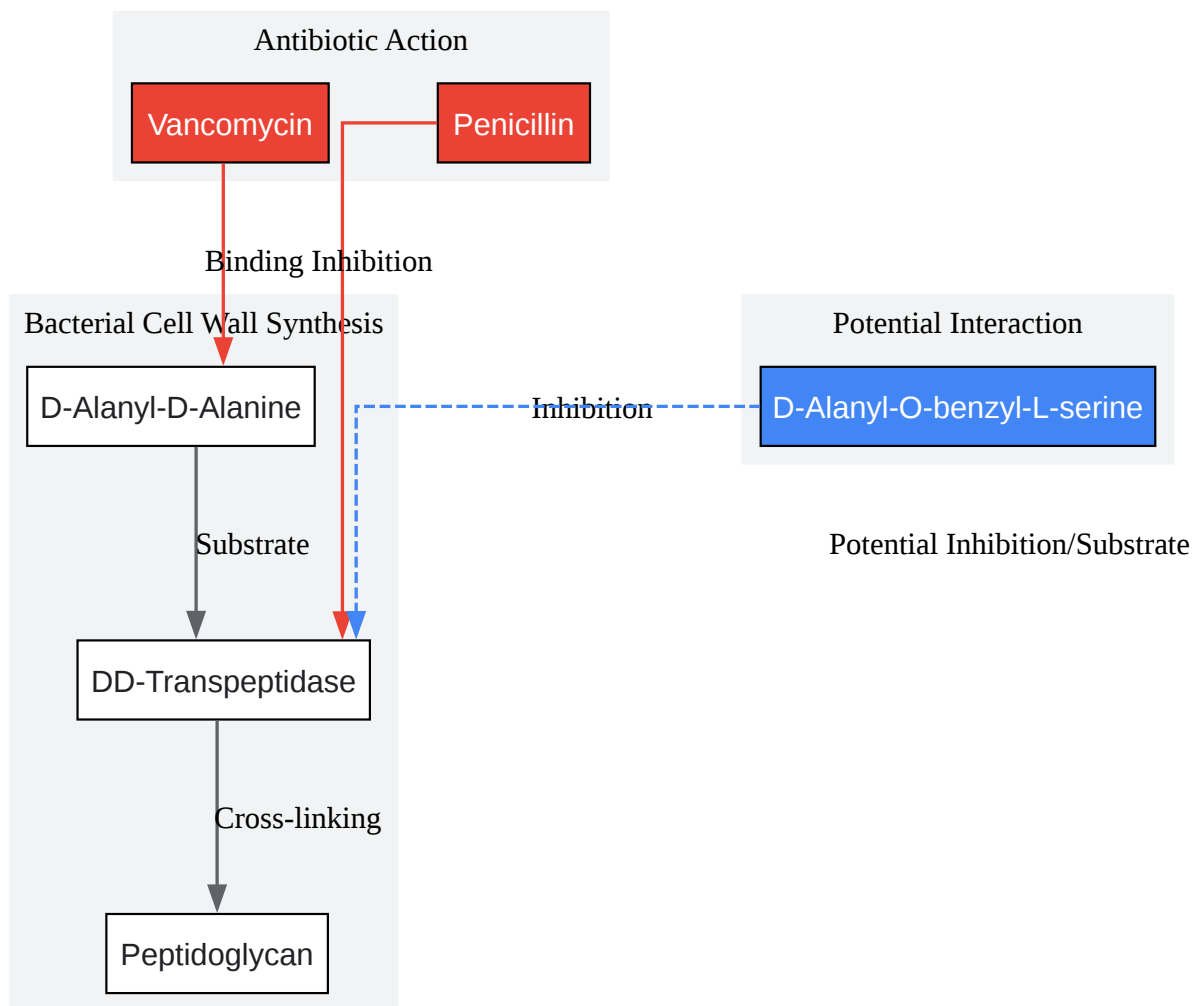
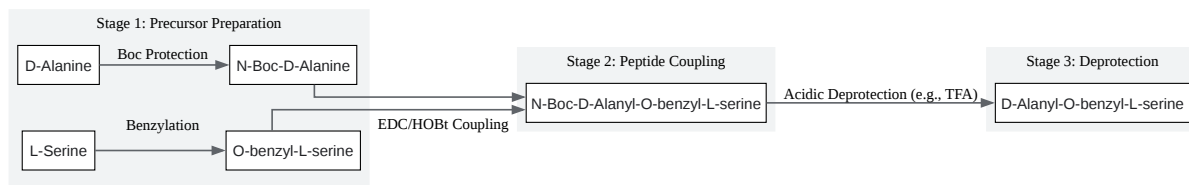
Table 1: Key Chemical Identifiers for **D-Alanyl-O-benzyl-L-serine**

Synthesis of D-Alanyl-O-benzyl-L-serine

The synthesis of **D-Alanyl-O-benzyl-L-serine** is typically achieved through a solution-phase peptide coupling strategy. This involves the preparation of protected amino acid precursors, their coupling to form the dipeptide backbone, and subsequent deprotection to yield the final product.

Synthetic Workflow

The overall synthetic strategy can be visualized as a three-stage process: protection of the starting amino acids, coupling to form the dipeptide, and final deprotection.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. D-Alanyl-O-benzyl-L-serine | C₁₃H₁₈N₂O₄ | CID 71421926 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: D-Alanyl-O-benzyl-L-serine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15403236#cas-number-for-d-alanyl-o-benzyl-l-serine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com